

Molecular weight and formula of 4-Ethylheptan-2-one

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Compound of Interest

Compound Name: 4-Ethylheptan-2-one

Cat. No.: B8608265

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Technical Guide: 4-Ethylheptan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of **4-Ethylheptan-2-one**, a ketone of interest in various chemical research and development applications.

Core Compound Data

4-Ethylheptan-2-one is an organic compound classified as a ketone. Its chemical structure consists of a heptanone backbone with an ethyl group at the fourth carbon position.

Parameter	Value	Source
Chemical Formula	C ₉ H ₁₈ O	[1] [2]
Molecular Weight	142.24 g/mol	[2]
IUPAC Name	4-ethylheptan-2-one	[2]
CAS Registry Number	121138-93-0	[1] [2]

Synthesis Protocol: Acetoacetic Ester Synthesis

A viable method for the synthesis of **4-Ethylheptan-2-one** is the acetoacetic ester synthesis. This classic method is highly effective for producing α -substituted ketones. The following protocol outlines the key steps for this synthesis.

Materials:

- Ethyl acetoacetate
- Sodium ethoxide (a strong base)
- 1-Bromobutane (or other suitable butyl halide)
- Ethyl iodide (or other suitable ethyl halide)
- Dilute hydrochloric acid (HCl) or sulfuric acid (H₂SO₄)
- Sodium hydroxide (NaOH) for hydrolysis
- Appropriate organic solvents (e.g., ethanol)

Methodology:

- **Enolate Formation:** The first step involves the deprotonation of the α -carbon of ethyl acetoacetate using a strong base, typically sodium ethoxide. This reaction forms a resonance-stabilized enolate.
- **First Alkylation:** The enolate is then treated with a primary alkyl halide, in this case, 1-bromobutane. The enolate acts as a nucleophile, displacing the bromide ion in an S_N2 reaction to form ethyl 2-butylacetoacetate.
- **Second Enolate Formation and Alkylation:** The process is repeated with a second alkyl halide, ethyl iodide, to introduce the ethyl group, yielding ethyl 2-butyl-2-ethylacetoacetate.
- **Hydrolysis and Decarboxylation:** The resulting dialkylated acetoacetic ester is then subjected to hydrolysis, typically using an aqueous acid solution and heat. This process converts the ester into a β -keto acid. Subsequent heating leads to the decarboxylation of the β -keto acid, where it loses a molecule of carbon dioxide to yield the final product, **4-Ethylheptan-2-one**.

[1][2][3][4]

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of the synthesized **4-Ethylheptan-2-one** can be confirmed using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the compound from any impurities and provides a mass spectrum for structural confirmation.

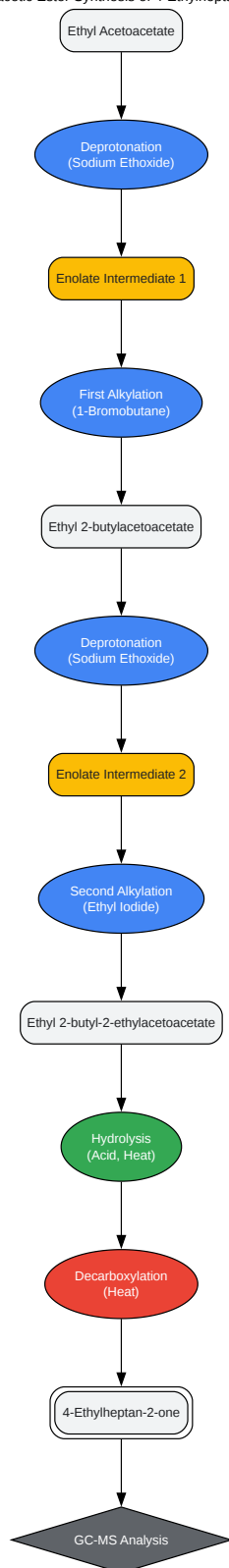
Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column suitable for volatile organic compounds (e.g., a non-polar column).
- Carrier Gas: Helium or Hydrogen.
- Injector: Split/splitless injector.
- Oven Program: A temperature gradient is programmed to ensure the separation of components. A typical program might start at a low temperature and ramp up to a higher temperature.
- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Data Analysis: The retention time of the major peak is compared with a known standard, and the fragmentation pattern in the mass spectrum is analyzed to confirm the structure of **4-Ethylheptan-2-one**.

Visualized Synthesis Workflow

The following diagram illustrates the logical steps involved in the acetoacetic ester synthesis of **4-Ethylheptan-2-one**.

Acetoacetic Ester Synthesis of 4-Ethylheptan-2-one



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Synthesis workflow for **4-Ethylheptan-2-one**.

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References

- 1. Acetoacetic ester synthesis - Wikipedia [en.wikipedia.org]
- 2. Acetoacetic Ester Synthesis - Chemistry Steps [chemistrysteps.com]
- 3. m.youtube.com [m.youtube.com]
- 4. Acetoacetic ester synthesis (of ketones) [chemicalnote.com]
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